

Core Directive: The Isotopic Integrity Imperative

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Compound of Interest

Compound Name: Methyl hexanoate - d5

CAS No.: 1394230-20-6

Cat. No.: B591123

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Methyl hexanoate-d5 (Methyl caproate-d5) is not merely a reagent; it is a precision tool used primarily as an internal standard in quantitative metabolomics and flavor profiling. Its value lies entirely in its isotopic purity and mass distinctiveness. Unlike bulk solvents, "stability" here does not just mean preventing gross chemical degradation; it means preserving the deuterium enrichment levels (atom % D) and preventing isotopic scrambling or exchange.

This guide moves beyond generic "store in a cool dry place" advice. It provides a rigorous, mechanism-based protocol to ensure your Methyl hexanoate-d5 remains a valid analytical reference for years.

Physicochemical Profile & Critical Properties

Understanding the substrate is the first step in preservation. Methyl hexanoate is a saturated fatty acid methyl ester (FAME). The "d5" designation typically refers to labeling at the terminal methyl and methylene positions of the hexanoate chain (e.g., 5,5,6,6,6-d5), designed to remain stable during mass spectrometry fragmentation or to block metabolic omega-oxidation.

Property	Methyl Hexanoate (Unlabeled)	Methyl Hexanoate-d5 (Typical)	Relevance to Storage
CAS Number	106-70-7	1394230-20-6 (e.g., 5,5,6,6,6-d5)	Identification verification. [1]
Molecular Weight	130.19 g/mol	~135.22 g/mol	Mass shift (+5 Da) for MS detection.
Boiling Point	151 °C	~150–151 °C	Volatile; prone to evaporative loss if not sealed.
Flash Point	42–46 °C	~42–46 °C	Flammability hazard; requires spark-proof storage.
LogP	2.34	~2.30–2.34	Lipophilic; adsorbs to plastics/septum liners.
Chemical Class	Saturated Ester	Deuterated Saturated Ester	Susceptible to hydrolysis; resistant to oxidation.

Mechanisms of Degradation & Stabilization

To design a storage protocol, we must invert the degradation mechanisms.

A. Hydrolysis (The Primary Threat)

The ester linkage is susceptible to hydrolysis in the presence of moisture, reverting the compound to Methanol and Hexanoic acid-d5.

- Mechanism: Nucleophilic attack by water at the carbonyl carbon.
- Catalysts: Acids or bases (even trace amounts on dirty glassware).
- Prevention: Storage under anhydrous conditions is non-negotiable.

B. Isotopic Exchange (The Silent Killer)

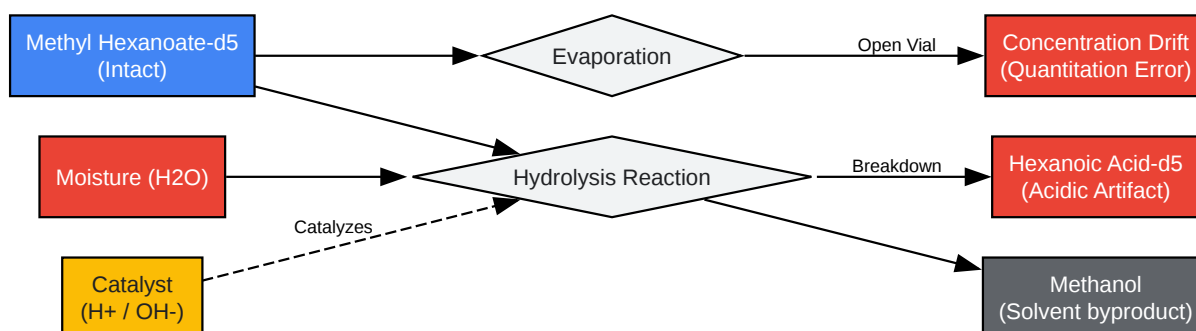
While C-D bonds on the alkyl chain are generally robust (Bond Dissociation Energy: C-D > C-H), protons alpha to the carbonyl group are acidic.

- Risk: If the d5 label is located near the carbonyl (e.g., alpha-d2), exchange with solvent protons (H₂O, MeOH) can occur, diluting the isotopic purity.
- Note: Most commercial Methyl hexanoate-d₅ is labeled at the terminal (omega) end to prevent this exchange and block metabolic oxidation. However, confirming the label position is critical.

C. Volatilization

With a boiling point of ~151°C, it is moderately volatile. Repeated opening of the vial leads to concentration changes if stored in solution, or mass loss if stored neat.

Visualization: Degradation Pathways



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Figure 1: Primary degradation pathways. Hydrolysis breaks the ester bond, while evaporation compromises quantitative accuracy.

Authoritative Storage Protocols

Based on the physicochemical profile, the following protocols are recommended for research-grade standards.

Protocol A: Long-Term Storage (> 1 Month)

- Temperature: -20°C (Standard Freezer).
 - Rationale: Arrhenius kinetics dictate that lowering temperature slows hydrolysis rates significantly.
- Atmosphere: Inert Gas Overlay (Argon or Nitrogen).
 - Rationale: Displaces humidity and oxygen. Argon is preferred as it is heavier than air and sits on the liquid surface.
- Container: Amber borosilicate glass with Teflon (PTFE)-lined screw cap.
 - Rationale: Amber glass protects against photodegradation (though minimal for saturated esters). PTFE liners prevent leaching of plasticizers (phthalates) which interfere with MS analysis.
- Seal: Parafilm® or shrink-wrap the cap junction.
 - Rationale: Prevents moisture ingress and retards evaporation.

Protocol B: Working Solution Preparation

- Equilibration: Allow the neat standard vial to reach room temperature before opening.
 - Critical: Opening a cold vial condenses atmospheric moisture inside, initiating hydrolysis.
- Solvent Choice: High-purity Methanol or Hexane (depending on GC/LC method).
 - Note: Avoid protic solvents if the label is in a labile position (alpha-carbon), though for terminal-d5, methanol is acceptable.
- Aliquot: Do not return unused standard to the master vial.

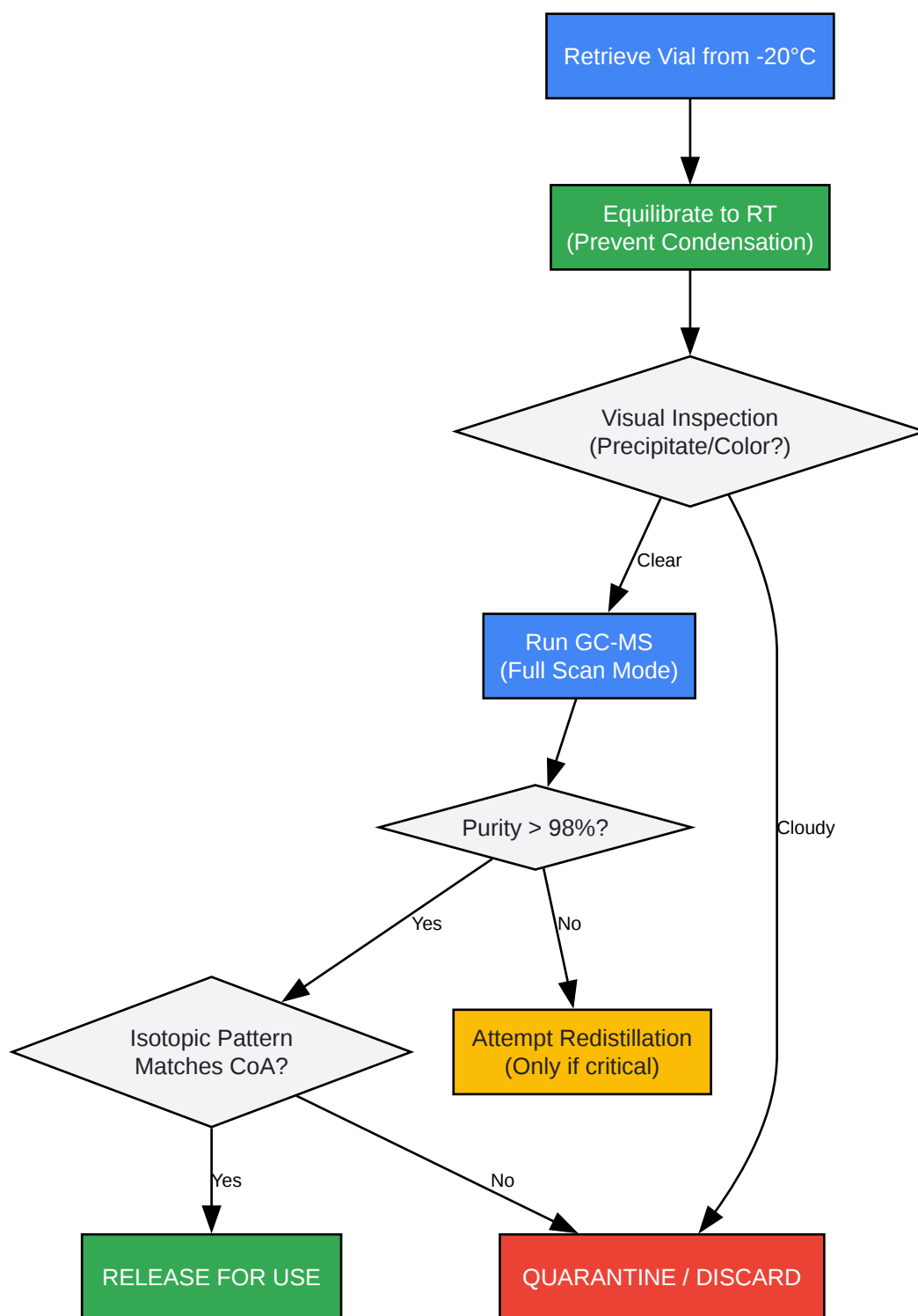
Quality Control & Verification Workflow

Trust but verify. Before using a stored standard for a critical study (e.g., FDA-regulated bioanalysis), verify its integrity.

QC Test: GC-MS Purity Check

- Method: Gas Chromatography-Mass Spectrometry (GC-MS).
- Column: DB-5ms or equivalent non-polar column.
- Criteria:
 - Purity: Single peak >99% area.
 - Isotopic Enrichment: M+5 ion intensity should match Certificate of Analysis (CoA). Significant M+0 (unlabeled) presence suggests contamination or error.
 - Hydrolysis Check: Look for a peak corresponding to Hexanoic acid-d5 (broad tailing peak) or shifts in retention time.

Visualization: QC Decision Tree



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Figure 2: Quality Control Workflow for validating Methyl hexanoate-d5 integrity prior to experimental use.

Applications in Drug Development

Methyl hexanoate-d5 is not just a passive reference; it is an active tool in the Design-Make-Test-Analyze (DMTA) cycle.

- Metabolic Stability Studies:
 - Used to probe Kinetic Isotope Effects (KIE). By comparing the metabolic rate of the unlabeled drug vs. the deuterated analog, researchers can identify if the hexanoate moiety is a primary site of metabolic attack (e.g., by Cytochrome P450 enzymes). A significant KIE suggests the C-H bond cleavage is the rate-determining step.
- Bioanalytical Internal Standard (IS):
 - Added to plasma/urine samples before extraction.
 - Benefit: It co-elutes with the analyte (methyl hexanoate) but is mass-resolved. It compensates for matrix effects, extraction efficiency, and injection variability.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 7824, Methyl hexanoate. (Accessed 2025).[2][3]
 - [\[Link\]](#)
- C/D/N Isotopes. Technical Data Sheet: Methyl Hexanoate-d5.
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